

An In-depth Technical Guide to 2-(Tributylstannyl)pyridine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural information, properties, synthesis, and reactivity of **2-(TributyIstannyl)pyridine**, a versatile organotin compound with significant applications in organic synthesis and materials science.

Core Structural and Physical Properties

2-(TributyIstannyl)pyridine, also known as (2-Pyridinyl)tributyIstannane or TributyI(pyridin-2-yl)stannane, is an organometallic compound that integrates a pyridine ring with a tributyItin moiety.[1][2][3] This unique structure imparts a combination of reactivities, making it a valuable reagent in various chemical transformations.[1] The compound is typically a transparent yellow liquid.[1]

Table 1: Chemical Identifiers and Physical Properties



Property	Value	Reference
CAS Number	17997-47-6	[1][2][3]
Molecular Formula	C17H31NSn	[1][2][4]
Molecular Weight	368.14 g/mol	[1][2][4]
Appearance	Transparent yellow liquid	[1]
Density	1.137 g/mL at 25 °C	[5]
Boiling Point	134 °C	[1]
Melting Point	132–135 °C	[1]
Flash Point	23.9 °C (closed cup)	[6]
Storage Temperature	-20 °C for optimal stability	[1][5]
InChI Key	GYUURHMITDQTRU- UHFFFAOYSA-N	[4][7]
SMILES	CCCCINVALID-LINK (CCCC)c1ccccn1	[6]

Spectral Data

The structural characterization of **2-(TributyIstannyI)pyridine** is supported by various spectroscopic techniques.

Table 2: Summary of Spectral Data

Technique	Data Availability	Source
¹³ C NMR	Spectrum available	[4][8]
Mass Spectrometry (GC-MS)	Spectrum available	[4][8]
Infrared Spectroscopy (ATR-IR)	Spectrum available	[4][8]

Synthesis and Reactivity



2-(TributyIstannyl)pyridine is a key building block in organic synthesis, primarily utilized in palladium-catalyzed cross-coupling reactions, such as the Stille coupling.[3][9] It serves as a precursor for the synthesis of various substituted pyridines, which are important scaffolds in pharmaceuticals and functional materials.[1][9]

Experimental Protocol: Synthesis of 2-(Tributylstannyl)pyridine

This protocol is based on the reaction of 2-bromopyridine with n-butyllithium followed by quenching with tributyltin chloride.[7][10]

Materials:

- 2-bromopyridine
- Anhydrous tetrahydrofuran (THF)
- n-butyllithium (n-BuLi) in hexane
- Tributyltin chloride
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- To a flame-dried reaction flask under a nitrogen atmosphere, add 2-bromopyridine (1.0 eq).
- Add anhydrous THF and cool the solution to -78 °C in a dry ice/acetone bath.
- Slowly add n-butyllithium (1.1 eq) to the solution while maintaining the temperature at -78 °C.
 The mixture will typically change color.



- Stir the reaction mixture at -78 °C for 1 hour.
- Slowly add tributyltin chloride (1.1 eq) to the reaction mixture at -78 °C.
- Continue stirring at -78 °C for 3 hours, then allow the reaction to warm to room temperature and stir for an additional 1 hour.
- Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- · Remove the solvent under reduced pressure.
- Extract the residue with ethyl acetate and wash the organic layer with a saturated aqueous solution of sodium chloride.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- The crude product can be purified by column chromatography on silica gel or by distillation under reduced pressure to afford pure **2-(TributyIstannyl)pyridine**.



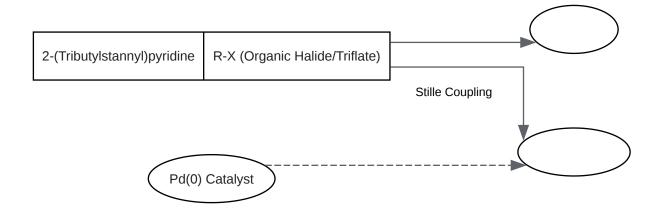
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Caption: Synthetic workflow for **2-(TributyIstannyl)pyridine**.

Reactivity in Stille Coupling

A primary application of **2-(TributyIstannyI)pyridine** is in the Stille cross-coupling reaction. This reaction involves the palladium-catalyzed coupling of an organotin compound with an organic halide or triflate.





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Caption: Generalized Stille coupling reaction.

Applications

The versatility of **2-(TributyIstannyl)pyridine** makes it a valuable intermediate in several fields:

- Pharmaceutical Synthesis: The pyridine moiety is a common feature in many biologically active molecules. This reagent provides a route to complex pyridine derivatives.[9]
- Materials Science: It is used in the synthesis of functional materials, such as ligands for coordination complexes and precursors for nanomaterials.[1] The resulting compounds can exhibit interesting optical and electronic properties.[1]
- Catalysis: In some contexts, it can act as a catalyst, for instance, in esterification and etherification reactions.[1]
- Agrochemicals: It serves as an intermediate in the synthesis of certain pesticides.

Safety and Handling

2-(TributyIstannyl)pyridine is a hazardous chemical and must be handled with appropriate safety precautions.[4][11][12]

Table 3: GHS Hazard Information



Hazard Statement	Description	Reference
H226	Flammable liquid and vapor	[4][6]
H301	Toxic if swallowed	[4][6]
H312	Harmful in contact with skin	[4][6]
H315	Causes skin irritation	[4][6]
H319	Causes serious eye irritation	[4][6]
H360FD	May damage fertility or the unborn child	[6][13]
H372	Causes damage to organs through prolonged or repeated exposure	[4][6]
H410	Very toxic to aquatic life with long lasting effects	[6][11]

Handling Recommendations:

- Use only in a well-ventilated area, preferably in a fume hood.[12]
- Keep away from heat, sparks, and open flames.[11]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses with side shields or goggles, and a lab coat.[6][13]
- Avoid breathing vapor or mist.[11]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[11][12] The compound is noted to be air and moisture sensitive.[12]
- This compound is classified as a dangerous good for transport.[2]





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Caption: Key safety and handling precautions.

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 To cite this document: BenchChem. [An In-depth Technical Guide to 2-(TributyIstannyl)pyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098309#2-tributyIstannyl-pyridine-structural-information]

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